

Anethole: A Technical Overview of its Chemical Structure and Physicochemical Properties

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Compound of Interest

Compound Name: Anethole

Cat. No.: B165797

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Anethole, systematically named 1-methoxy-4-(prop-1-en-1-yl)benzene, is an aromatic, unsaturated ether belonging to the phenylpropanoid class of organic compounds.[1][2] It is a principal component responsible for the characteristic scent and flavor of anise, star anise, and fennel.[1][3] This document provides a detailed examination of its chemical structure, physicochemical properties, and the experimental methodologies used for its characterization, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure

Anethole is a derivative of allylbenzene and is characterized by a benzene ring substituted with a methoxy group and a propenyl group at the para position.[1][3][4] The presence of a double bond in the propenyl side chain gives rise to geometric isomerism, resulting in two distinct stereoisomers: cis-(Z) and trans-(E).[1][5]

- **trans-Anethole ((E)-Anethole):** This is the more stable and abundant isomer found in nature, comprising over 99% of **anethole** in essential oils.[1][3] It is preferred for commercial use due to its pleasant sweet, anise-like flavor.[5]
- **cis-Anethole ((Z)-Anethole):** This isomer is significantly less common and is reported to be 10-15 times more toxic than its trans counterpart.[5] It possesses an unpleasant scent and flavor.[6]

The structural difference between these isomers dictates their distinct physical, organoleptic, and toxicological properties.[5]

cis-Anethole ((Z)-Anethole)

trans-Anethole ((E)-Anethole)

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Caption: Chemical structures of trans-**anethole** and cis-**anethole** isomers.

Physicochemical Properties

Anethole is a colorless to pale yellow liquid or crystalline solid at room temperature, with a characteristic sweet, anise-like odor.^{[1][2][4][7]} Its physicochemical properties are crucial for its applications in the food, fragrance, and pharmaceutical industries.^[4]

The fundamental properties of **anethole** are summarized below. The data primarily corresponds to the common trans-isomer unless otherwise specified.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ O	[2][8][9]
Molecular Weight	148.20 g/mol	[1][2][8]
Appearance	Colorless to pale yellow liquid or white crystals	[2][5][7][10]
Odor	Sweet, anise, licorice	[2][5][7]
Density	~0.988 g/mL at 25°C	[1][10][11][12]
Refractive Index	~1.557 - 1.561 at 20°C	[5][8][10][13]
Flash Point	~90 - 101 °C	[2][5][8][10][13]
Vapor Pressure	~0.07 - 0.09 mmHg at 25°C	[7][8][14]
logP (o/w)	~3.17 - 3.4	[7][15]

The melting and boiling points are key indicators for distinguishing between the cis and trans isomers. The melting point of trans-**anethole** is significantly depressed by the presence of the cis-isomer, making it a critical specification in commercial products.[5]

Property	trans-Anethole	cis-Anethole	Source(s)
Melting Point	20 - 23 °C	-22.5 °C	[1][2][5][8][10][13]
Boiling Point	234 - 237 °C at 760 mmHg	~237.5 °C at 760 mmHg (est.)	[1][5][7][10][13][15]

Anethole is highly hydrophobic.[16][17] It is only slightly soluble in water but exhibits high solubility in many organic solvents.[1][17] This differential solubility is responsible for the "ouzo effect," where anise-flavored liqueurs become cloudy upon dilution with water due to the formation of a stable microemulsion.[1][16][17]

Solvent	Solubility	Source(s)
Water	Very slightly soluble (~111 mg/L at 25°C)	[1][7][10][12][17]
Ethanol	Freely soluble / High solubility	[1][4][5][7][12]
Ether	Miscible / Soluble	[5][10][12]
Chloroform	Miscible	[10][12]
Acetone	Soluble	[10][12]
Benzene	Soluble	[5][12]
Ethyl Acetate	Soluble	[10][12]
Petroleum Ether	Soluble	[10][12]
Carbon Disulfide	Soluble	[10][12]

Spectroscopic analysis is essential for the identification and quantification of **anethole**.

Technique	Key Data Points	Source(s)
UV-Vis	$\lambda_{\text{max}} \approx 258\text{-}259\text{ nm}$ (in isooctane or methanol/water)	[2][18][19]
IR (Infrared)	Characteristic peaks available in spectral databases.	[2][14][20][21]
^1H NMR (CDCl_3)	trans-isomer: $\delta \sim 7.32$ (d, 2H), ~ 6.89 (d, 2H), ~ 6.41 (d, 1H), ~ 6.15 (dq, 1H), ~ 3.84 (s, 3H), ~ 1.92 (dd, 3H)	[22][23][24]
^{13}C NMR (CDCl_3)	trans-isomer: $\delta \sim 159.1$, 131.8, 131.0, 127.4, 123.8, 114.4, 55.6, 18.9	[23]

Experimental Protocols & Methodologies

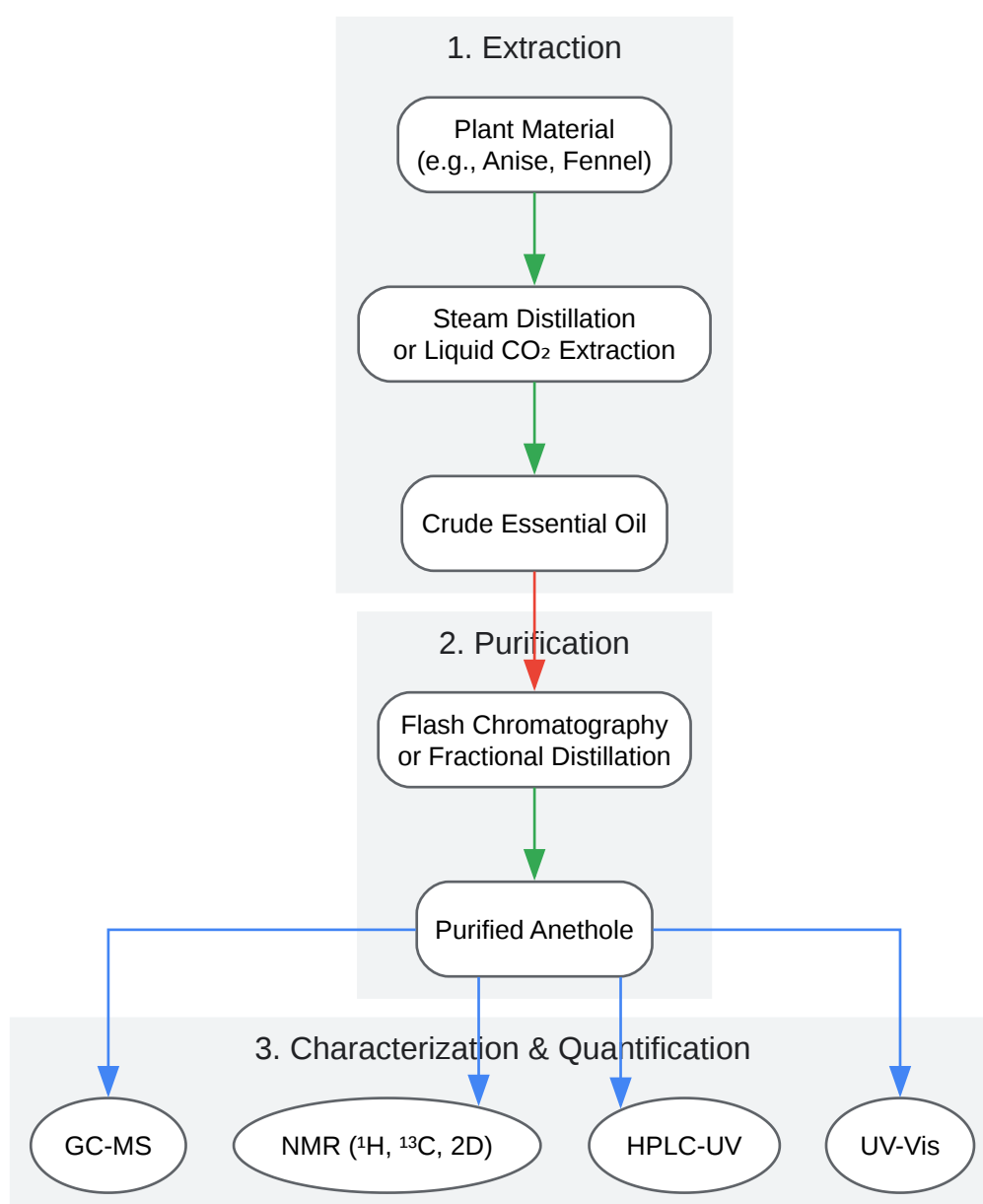
The isolation, identification, and quantification of **anethole** from natural sources or synthetic mixtures involve a combination of extraction, chromatographic, and spectroscopic techniques.

- Extraction: **Anethole** is typically isolated from the essential oils of plants like star anise or fennel.[3][8] Common methods include:
 - Steam Distillation: A traditional method for extracting essential oils from plant material.[25]
 - Liquid CO₂ Extraction: A modern, efficient method that yields a pure product.[26]
 - Crystallization: Used to separate **anethole** from other components in essential oils, such as turpentine oil.[8]
- Purification:
 - Flash Chromatography: An effective technique for purifying the extracted **anethole** to a high degree.[25]
 - Fractional Distillation: Used to separate **anethole** from isomers or other compounds with different boiling points, such as estragole.[8]

A multi-technique approach is employed for the unambiguous identification and quantification of **anethole**.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a primary method for separating **anethole** from other volatile components in an essential oil and confirming its identity based on its mass spectrum and retention time.[2][19] In a typical analysis, a Supelco Beta-Dex™ 120 capillary column might be used, with retention times of approximately 2.01 min for trans-**anethole** and 2.19 min for cis-**anethole** under specific temperature programs.[23]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are powerful tools for elucidating the precise structure of **anethole**, including the stereochemistry of the propenyl group.[19][22][25] Spectra are typically recorded in deuterated chloroform (CDCl₃).[23] Advanced 2-D NMR techniques like COSY and HETCOR can be used to assign all proton and carbon signals definitively.[25]

- High-Performance Liquid Chromatography (HPLC): HPLC with UV detection is a validated method for quantifying **anethole**, particularly in biological matrices like rat plasma.[18][19] A common setup uses a reverse-phase C18 column with a mobile phase like methanol-water (85:15, v/v) and detection at **anethole**'s λ_{max} of ~259 nm.[19]
- UV-Visible Spectrophotometry: This technique is used to determine the wavelength of maximum absorbance (λ_{max}) for **anethole**, which is essential for setting up HPLC detection methods.[2][18][19]



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Caption: General experimental workflow for **anethole** isolation and analysis.

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